

minimizing off-target effects of quinoline-based inhibitors

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Compound of Interest

Compound Name: 7-(Trifluoromethoxy)quinolin-4-amine hydrochloride

CAS No.: 1171441-04-5

Cat. No.: B2391268

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Technical Support Center: Quinoline Scaffold Optimization

Status: Online | Current Wait Time: 0 mins Specialist: Dr. Aris (Senior Application Scientist, MedChem Division)

Welcome to the Quinoline Optimization Hub

Scope: This center provides troubleshooting for researchers encountering off-target liabilities with quinoline-based small molecules. The quinoline scaffold is a "privileged structure" in drug discovery, but its planar, lipophilic, and basic nature often leads to specific promiscuity profiles (hERG blockage, DNA intercalation, and lysosomal trapping).

How to use this guide: Select the "Ticket" below that matches your experimental bottleneck. Each section provides mechanistic root cause analysis, structural remediation strategies (SAR), and validation protocols.

Ticket #Q-001: hERG Channel Blockade & Cardiotoxicity

User Report: "My lead quinoline compound shows potent activity against the target kinase but failed the safety panel with an hERG IC₅₀ < 1 μM. How do I dial this out without losing potency?"

1. Root Cause Analysis

The hERG potassium channel possesses a large, hydrophobic central cavity with aromatic residues (Tyr652, Phe656) capable of strong

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stacking. Quinolines often fit this pharmacophore perfectly:

- The Problem: The basic quinoline nitrogen (protonated at physiological pH) forms a cation-
interaction, while the planar ring stacks with Phe656.
- The Trap: High lipophilicity (LogP > 3) drives the compound into the membrane, increasing local concentration near the channel pore.

2. Structural Remediation (SAR)

To "escape" the hERG channel while maintaining target affinity, apply the following modifications:

Strategy	Chemical Modification	Mechanistic Rationale
Reduce Basicity	Add electron-withdrawing groups (F, Cl, CF ₃) adjacent to the ring nitrogen.	Lowers pKa of the quinoline N. If the nitrogen is less protonated at pH 7.4, the cation- interaction with hERG weakens.
Zwitterion Design	Introduce a carboxylic acid or tetrazole tail.	Creates a net neutral charge at physiological pH and reduces lipophilicity, preventing membrane accumulation.
Steric Disruption	Introduce substitution at the C-2 or C-8 position.	"Twists" the molecule or creates a steric clash within the narrow hERG pore, preventing the optimal stacking geometry.
Scaffold Hopping	Replace Quinoline with Quinoline (add N) or Isoquinoline.	Alters the vector of the lone pair and the electrostatic potential map (ESP) of the ring system.

3. Validation Protocol: Fluorescence Polarization (FP) Counter-Screen

While Patch-Clamp is the gold standard, it is low-throughput. Use this FP assay for rapid SAR cycles.

Reagents: Recombinant hERG membrane prep, Red-shifted tracer (e.g., E-4031 analog), FP Buffer. Workflow:

- Titration: Dispense 10 μ L of membrane prep into 384-well black plates.
- Competition: Add 100 nL of test compound (10-point dose response). Incubate 30 min.

- Tracer: Add 5 nM fluorescent tracer. Incubate 60 min at RT.
- Read: Measure mP (milli-polarization) units.
- Criteria: A significant drop in mP indicates the test compound has displaced the tracer (hERG binder).
 - Pass: $IC_{50} > 10 \mu M$.^[1]
 - Fail: $IC_{50} < 1 \mu M$.



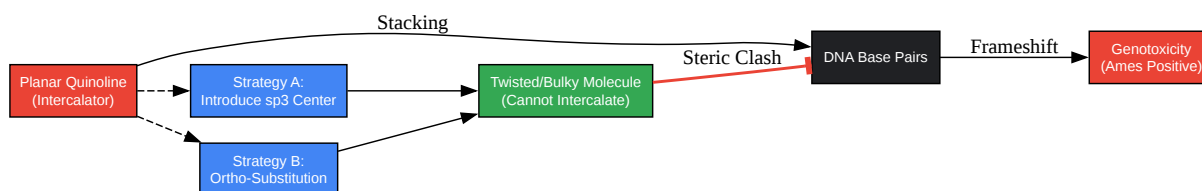
Ticket #Q-002: Genotoxicity & DNA Intercalation

User Report: "Ames test returned positive. We suspect the flat quinoline core is intercalating into DNA. How do we fix this?"

1. Root Cause Analysis

Planar aromatic systems like quinolines can slide between DNA base pairs (intercalation), causing frameshift mutations. This is often driven by the "flatland" problem—lack of sp³ character.

2. Visualization: The "Escape from Flatland" Strategy



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Figure 1: Mechanism of DNA intercalation and structural strategies to disrupt planarity.

3. Structural Remediation

- Saturate the Ring: Convert the quinoline to a tetrahydroquinoline (THQ). This introduces sp³ carbons, puckering the ring.
- Perpendicular Bulk: Add a rigid group (e.g., methyl, cyclopropyl) orthogonal to the ring plane. This acts as a "doorstop," physically preventing insertion between base pairs.



Ticket #Q-003: Lysosomotropism & Phospholipidosis

User Report: "Our cellular potency is lower than enzymatic potency, and we see vacuolization in cells. Is the compound getting trapped?"

1. Root Cause Analysis

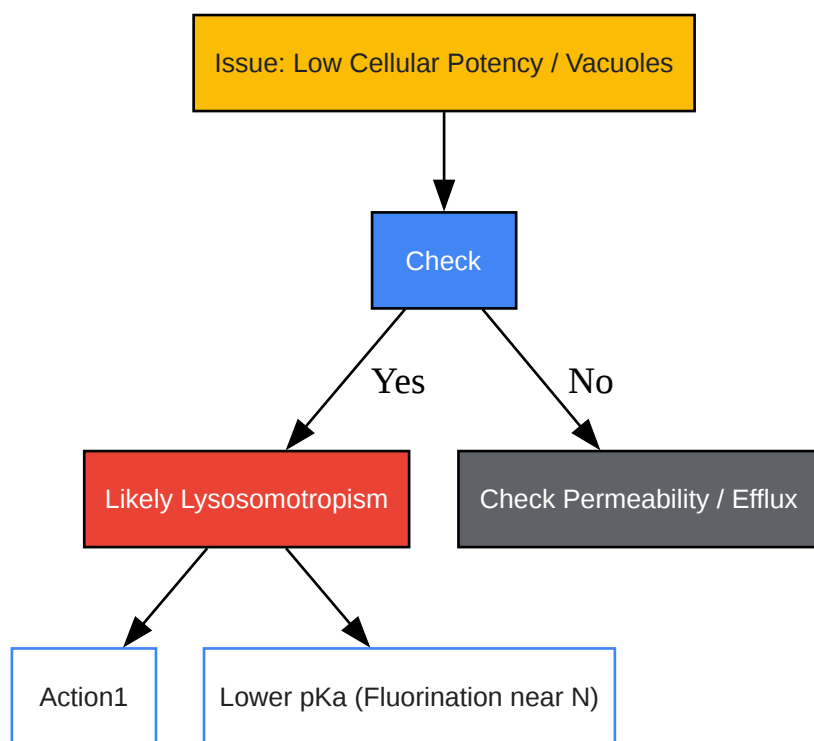
Lysosomes are acidic (pH ~4.5). Weak bases (like many quinolines) permeate the lysosomal membrane in their neutral form. Once inside, they become protonated (charged) and cannot diffuse back out. This "ion trapping" reduces cytosolic drug concentration and causes lysosomal swelling (phospholipidosis).

2. Diagnostic Calculation

Calculate the Basic pK_a and ClogP.

- High Risk: pK_a > 8.0 AND ClogP > 3.0 (The "Lysosomotropic Zone").
- Low Risk: pK_a < 6.5 OR Zwitterionic character.

3. Troubleshooting Workflow



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Figure 2: Decision tree for diagnosing and resolving lysosomal trapping.



Ticket #Q-004: Assay Interference (PAINS)

User Report: "We have a hit, but the IC50 shifts significantly when we add Triton X-100. Is this a false positive?"

1. Root Cause Analysis

Quinolines, especially those with extended conjugation or potential for oxidation (e.g., to quinone-imines), can act as PAINS (Pan-Assay Interference Compounds).

- Aggregation: Hydrophobic quinolines form colloidal aggregates that sequester the enzyme.
- Fluorescence: The quinoline core is naturally fluorescent. If your assay uses a fluorophore with overlapping excitation/emission (e.g., coumarin-based), you will see artifacts.

2. Validation Protocol: The "Detergent Shift" Test

Objective: Distinguish true inhibition from aggregation. Method:

- Run the enzymatic assay under standard conditions (usually 0.01% detergent).
- Run the assay again with 0.1% Triton X-100 (or 0.05% Tween-20).
- Analysis:
 - True Inhibitor: IC₅₀ remains constant (within 2-3 fold).
 - Aggregator: IC₅₀ increases significantly (potency is lost) because the detergent breaks up the colloid.

References & Authoritative Grounding[2][3][4]

- hERG Mitigation Strategies:
 - Source: Perry, M., et al. (2004). "Structural determinants of HERG channel block by clofilium and ibutilide." Molecular Pharmacology.
 - Relevance: Establishes the cation-interaction model for hERG blockage, critical for understanding why reducing quinoline basicity works.
- PAINS and Aggregation:
 - Source: Baell, J. B., & Holloway, G. A. (2010). "New Substructure Filters for Removal of Pan Assay Interference Compounds (PAINS) from Screening Libraries." Journal of Medicinal Chemistry.
 - Relevance: The foundational text on identifying assay interference, specifically citing quinone-like derivatives often accessible from quinoline oxidation.
- Lysosomotropism:
 - Source: Nadanaciva, S., et al. (2011). "A high content screening assay for the identification of lysosomotropic compounds." [2] Toxicology in Vitro.
 - Relevance: Provides the basis for the vacuolization troubleshooting and pKa/LogP rules.

- Quinoline Kinase Selectivity:
 - Source: Larisom, A., et al. (2026). "New Quinoline Kinase Inhibitors With Good Selectivity for NAK Kinases." [3][4] Arch Pharm.
 - Relevance: Demonstrates the utility of 4,6-disubstituted quinolines in achieving selectivity, countering the "promiscuous" reputation.
- DNA Intercalation:
 - Source: Zhou, J., et al. (2024). [5] "Quinoline-based compounds can inhibit diverse enzymes that act on DNA." [5][6][7] Cell Chemical Biology.
 - Relevance: Specifically details how quinoline analogs intercalate and how structural modifications (like side chain extension) alter this binding mode. [7]

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